

Comparative Data on Combination Therapies

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Compound Focus: ON 146040

CAS No.: 1404231-34-0

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The following tables summarize findings from recent meta-analyses, showcasing how combination therapy performance is evaluated against monotherapy in different clinical contexts.

Table 1: Combination vs. Monotherapy for Carbapenem-Resistant Gram-Negative Bacteria (CRGNB)

[1] This analysis included 62 studies with 8,342 participants, comparing mortality, clinical success, and microbiological eradication.

Pathogen	Outcome	Odds Ratio (OR) for Monotherapy vs. Combination	Statistical Significance	Conclusion
All CRGNB	Mortality	OR = 1.29 (95% CI: 1.11-1.51)	Significant	Combination therapy favored
	Clinical Success	OR = 0.74 (95% CI: 0.56-0.98)	Significant	Combination therapy favored
	Microbiological Eradication	OR = 0.71 (95% CI: 0.55-0.91)	Significant	Combination therapy favored
CRE	Mortality	OR = 1.50 (95% CI: 1.15-1.95)	Significant	Combination therapy favored
	Microbiological Eradication	OR = 0.48 (95% CI: 0.25-0.91)	Significant	Combination therapy favored

Pathogen	Outcome	Odds Ratio (OR) for Monotherapy vs. Combination	Statistical Significance	Conclusion
CRAB	Mortality	OR = 1.15 (95% CI: 0.90-1.47)	Not Significant	No significant difference

Abbreviations: CI, Confidence Interval; CRE, Carbapenem-resistant Enterobacteriaceae; CRAB, Carbapenem-resistant Acinetobacter baumannii.

Table 2: First-Line Immune-Combination Therapies for Advanced Hepatocellular Carcinoma (HCC)

[2] This network meta-analysis compared different types of combination immunotherapies.

Therapy Category	Example Regimens	Key Efficacy Findings in Subgroups
Immunotherapy + Anti-angiogenic	Atezolizumab + Bevacizumab	Positive outcomes in HBV+ patients (OS HR=0.53, PFS HR=0.66) [2]
Immunotherapy + TKI	Sintilimab + IBI305 (CARES-310)	Demonstrated significant OS and PFS benefit in HBV+ patients [2]
Dual Immunotherapy	Durvalumab + Tremelimumab	22% reduction in mortality risk vs. sorafenib (HR=0.78); particularly favorable in HBV+ patients (HR=0.64) [2]

Abbreviations: TKI, Tyrosine Kinase Inhibitor; OS, Overall Survival; PFS, Progression-Free Survival; HR, Hazard Ratio; HBV, Hepatitis B Virus.

Experimental Protocol Overview

Here is a generalized experimental methodology commonly used in the systematic reviews and meta-analyses cited, which you can adapt as a framework for your guide.

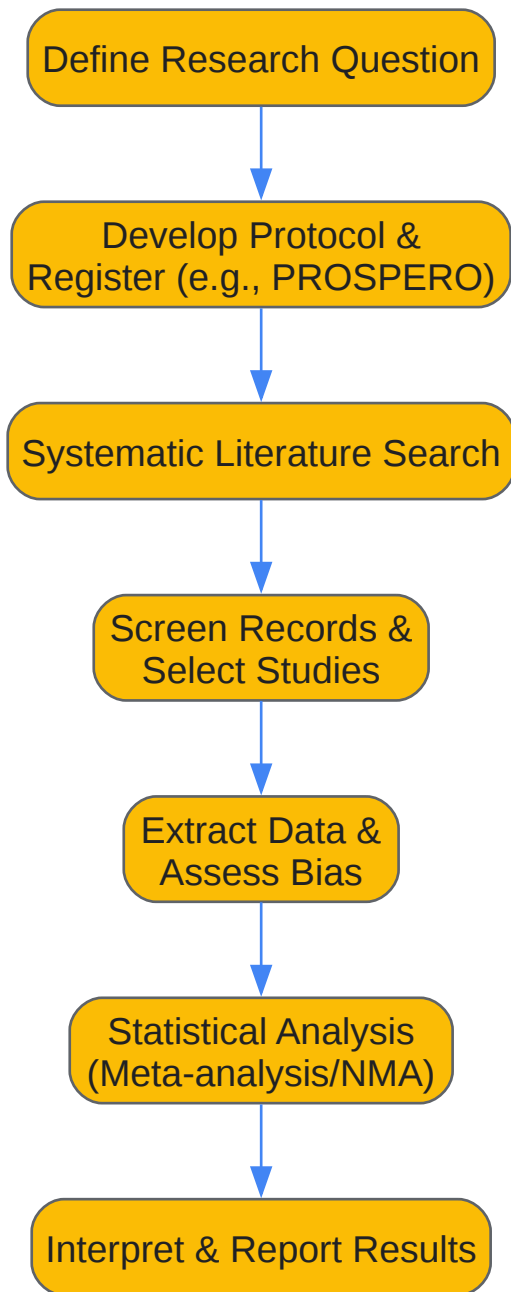
Protocol for a Systematic Review and Network Meta-Analysis [1] [3] [2]

- **Registration:** Prospectively register the review protocol on a platform like PROSPERO.

- **Search Strategy:**
 - **Data Sources:** Systematically search electronic databases (e.g., PubMed, EMBASE, Cochrane Library, Web of Science).
 - **Timeframe:** Define a specific period for the search (e.g., from database inception to a current date).
 - **Keywords:** Use a combination of relevant keywords and Medical Subject Headings (MeSH) terms related to the disease, interventions (e.g., "combination therapy," specific drug names), and study type.
- **Eligibility Criteria:**
 - **Study Design:** Include Randomized Controlled Trials (RCTs) and/or high-quality non-randomized studies.
 - **Participants:** Define the patient population (e.g., adults with confirmed infection or cancer).
 - **Interventions & Comparators:** Specify the treatments being compared (e.g., Combination Therapy vs. Monotherapy).
 - **Outcomes:** Pre-define primary and secondary outcomes (e.g., mortality, survival, clinical response, microbiological eradication, adverse events).
- **Data Extraction and Quality Assessment:**
 - **Data Collection:** Use a standardized form to extract data from included studies. This typically includes study characteristics, patient demographics, intervention details, and outcome results.
 - **Risk of Bias:** Assess the methodological quality of included studies using tools like the Cochrane Risk of Bias tool for RCTs.
- **Statistical Analysis:**
 - Perform pairwise meta-analysis and/or network meta-analysis using statistical software (e.g., R with `gemtc` package, Stata).
 - Calculate pooled effect estimates such as Odds Ratios (OR), Hazard Ratios (HR), or Mean Differences (MD) with 95% confidence intervals (CI).
 - Assess statistical heterogeneity using the I^2 statistic.
 - Use ranking metrics (e.g., Surface Under the Cumulative Ranking Curve - SUCRA) to estimate the relative performance of each intervention.

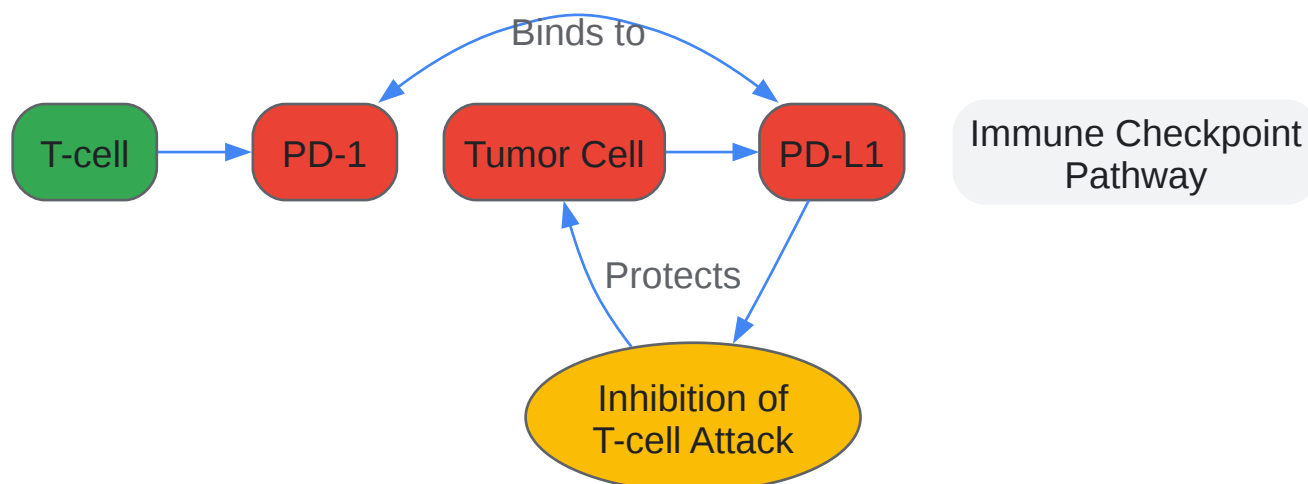
Conceptual Diagrams of Research Workflows and Pathways

Below are Graphviz diagrams that illustrate a general systematic review process and a key biological pathway often targeted by combination therapies in oncology.



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Systematic Review and Meta-Analysis Workflow



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Immune Checkpoint Pathway in Cancer

Suggestions for Finding Specific Information on "ON 146040"

Since the specific compound "ON 146040" was not found, here are steps you can take to locate more precise information:

- **Verify the Identifier:** Confirm the exact spelling and format of "ON 146040." It could be a:
 - **Compound ID** from a specific organization (e.g., a internal company code)
 - **Clinical Trial Number** (though these are typically formatted as NCTXXXXXXX)
 - **Patent number** or a **publication DOI**
- **Use Specialized Databases:** Search in scientific databases like:
 - **PubMed** for biomedical literature
 - **Google Scholar** for broader academic papers
 - **ClinicalTrials.gov** for ongoing or completed clinical studies
 - **PubChem** for chemical structures and properties if it's a small molecule

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2. Efficacy comparison of immune combination ... | PLOS One therapies [journals.plos.org]
3. Purpose: This study aimed to compare the efficacy and safety of... [journals.lww.com]

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